

4-Nitro-o-phenylenediamine hydrochloride molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Nitro-o-phenylenediamine
hydrochloride

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An In-Depth Technical Guide to the Molecular Structure, Properties, and Applications of **4-Nitro-o-phenylenediamine Hydrochloride**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Nitro-o-phenylenediamine hydrochloride** (4-NOPD HCl), a versatile aromatic amine with significant applications in industrial synthesis, analytical chemistry, and cosmetology. We will delve into its core molecular structure, physicochemical properties, synthesis methodologies, and key applications, with a focus on the underlying chemical principles and safety considerations critical for researchers and development professionals.

Core Molecular Identity and Physicochemical Profile

4-Nitro-o-phenylenediamine hydrochloride is the salt form of 4-nitro-1,2-benzenediamine. The parent compound, 4-Nitro-o-phenylenediamine (4-NOPD), is an organic molecule characterized by a benzene ring substituted with two adjacent (ortho) amino groups (-NH₂) and a nitro group (-NO₂) at the para position relative to one of the amino groups.^{[1][2]} The hydrochloride salt is formed by the protonation of one of the basic amino groups by hydrochloric acid. This modification enhances its stability and alters its solubility profile.

The unique arrangement of a nucleophilic ortho-diamine system and a powerful electron-withdrawing nitro group imparts a distinct reactivity profile, making it a valuable precursor for

synthesizing complex heterocyclic systems.[3]

Chemical Identifiers

Identifier	4-Nitro-o-phenylenediamine (Free Base)	4-Nitro-o-phenylenediamine Hydrochloride
CAS Number	99-56-9[1][4][5]	53209-19-1[3][6]
Molecular Formula	C ₆ H ₇ N ₃ O ₂ [4]	C ₆ H ₈ ClN ₃ O ₂ [3][6]
Molecular Weight	153.14 g/mol [4][5]	189.60 g/mol [3][6]
IUPAC Name	4-nitrobenzene-1,2-diamine[6]	4-nitrobenzene-1,2-diamine;hydrochloride[6]

Physicochemical Properties

The physical properties of 4-NOPD are critical for its handling, storage, and application. It typically appears as a red, dark red, or orange-brown crystalline solid.[2][4][7]

Property	Value	Source
Melting Point	199-201 °C	[1][5][8]
Appearance	Red to orange-brown solid/powder	[7][9]
Solubility	Sparingly soluble in water; Soluble in ethanol, acetone, and 1 N HCl:ethanol (1:1)	[2][5][10]
Stability	Stable under recommended storage conditions.	[1][2]
Incompatibilities	Strong oxidizing agents, strong acids, strong reducing agents, acid chlorides, and acid anhydrides.	[1][2]

Molecular Structure Visualization

The structure below illustrates the key functional groups and their arrangement on the benzene ring. The hydrochloride form exists as an ammonium salt.

Caption: 2D structure of **4-Nitro-o-phenylenediamine Hydrochloride**.

Synthesis and Chemical Reactivity

Manufacturing Process

The primary industrial synthesis route for 4-NOPD involves the selective reduction of 2,4-dinitroaniline.[3] This process requires careful control of reaction conditions to reduce only one of the two nitro groups. A common laboratory and industrial method utilizes hydrogen sulfide in ammonia.[7]

In recent years, principles of green chemistry have been applied to make this synthesis more environmentally benign. These approaches focus on using water instead of volatile organic solvents, employing reusable catalysts, and improving reaction efficiency to minimize waste.[3] For example, using a nickel-aluminum alloy catalyst in an aqueous solution of ammonium chloride can achieve yields as high as 93-96% with a simpler work-up process.[3]

Caption: General synthesis pathway for 4-NOPD Hydrochloride.

Core Reactivity: A Precursor for Heterocycles

The ortho-diamine functionality is a powerful tool in synthetic organic chemistry. 4-NOPD readily undergoes condensation reactions with various electrophiles, such as carboxylic acids, aldehydes, and ketones, to form heterocyclic compounds. The most prominent application is the synthesis of benzimidazoles, a crucial scaffold in medicinal chemistry and materials science.[3]

The classical Phillips method, for instance, involves the condensation of an o-phenylenediamine with a carboxylic acid under acidic conditions and heat.[3]

Applications in Industry and Research

Cosmetic Industry: Hair Colorant

4-NOPD and its hydrochloride salt are widely used as hair colorants in both semi-permanent and permanent (oxidative) hair dye formulations.[7][9][11]

- **Semi-permanent Dyes:** In these formulations, 4-NOPD acts as a direct dye. Due to its relatively low molecular weight, it can diffuse into the hair shaft and impart color that lasts through several shampoos.[9][11]
- **Permanent (Oxidative) Dyes:** In this context, it serves as a dye precursor or "coupler." It reacts with a developer (like hydrogen peroxide) and other precursors inside the hair fiber to form larger, permanent color molecules.[9][11]

European regulations permit its use in cosmetic products up to a maximum concentration of 0.5% in the final on-head application after mixing under oxidative conditions.[3][7]

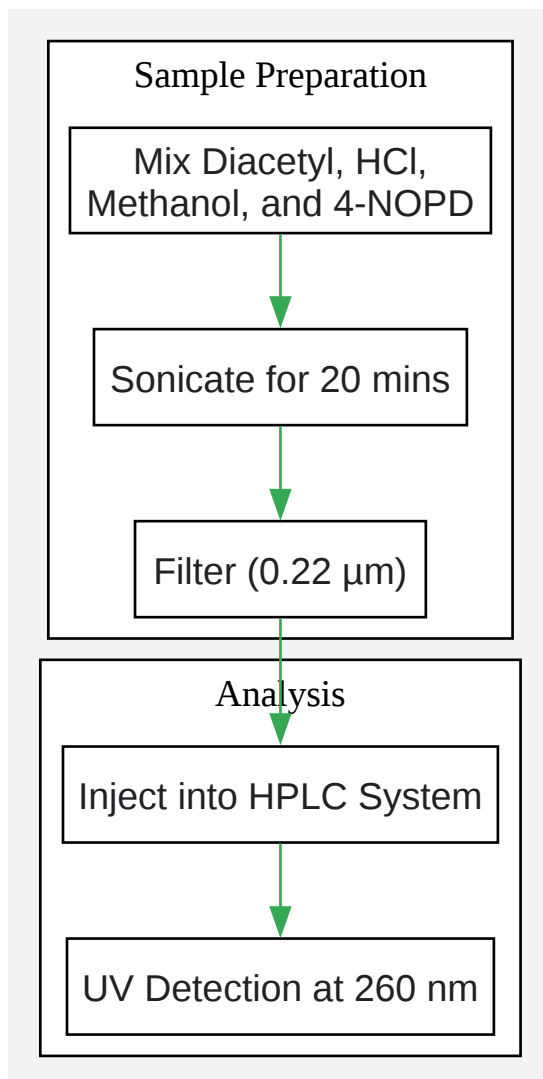
Analytical Chemistry: Derivatization Reagent

4-NOPD is a valuable derivatization reagent in analytical chemistry, particularly for enhancing the detection of carbonyl compounds using High-Performance Liquid Chromatography (HPLC). [3] For example, it is used for the sensitive quantification of diacetyl, a key flavor compound in many food products.[12] The reaction between 4-NOPD and diacetyl forms a product that can be easily detected by UV spectroscopy at 260 nm.[12]

Protocol: Derivatization of Diacetyl with 4-NOPD for HPLC Analysis

- **Reagent Preparation:**
 - Prepare a 0.1 mg/mL stock solution of diacetyl in distilled water.
 - Prepare a 1.0 mg/mL stock solution of 4-NOPD in methanol.[12]
- **Reaction Mixture:** In a test vial, combine the following:
 - 0.10 mL of diacetyl stock solution
 - 0.10 mL of 0.1 M HCl
 - 0.60 mL of methanol

- 0.20 mL of 4-NOPD stock solution[12]
- Reaction: Sonicate the total solution for 20 minutes.[12]
- Sample Preparation: Filter the resulting solution through a 0.22 μm filter membrane.
- Analysis: Inject the filtered solution into the HPLC system for analysis.



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Caption: Workflow for diacetyl analysis using 4-NOPD derivatization.

Organic Synthesis and Materials Science

Beyond dyes and analytical reagents, 4-NOPD serves as a versatile building block for:

- Pharmaceuticals and Agrochemicals: As a precursor for benzimidazoles and other heterocyclic systems with potential biological activity.[\[3\]](#)
- Advanced Materials: It has been employed as a monomer in the synthesis of novel electrochromic copolymers, contributing to materials with unique electronic and optical properties for sensors and displays.[\[3\]](#)

Safety, Toxicology, and Handling

Comprehensive safety assessment is paramount when working with 4-NOPD and its salts. The compound is classified as hazardous and requires strict adherence to safety protocols.

GHS Hazard Classification

According to the Globally Harmonized System (GHS), 4-NOPD hydrochloride is associated with the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[\[6\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[3\]](#)[\[13\]](#)
- Germ Cell Mutagenicity: Suspected of causing genetic defects.[\[6\]](#)

Toxicological Summary

Endpoint	Result	Source
Acute Oral Toxicity (Rat LD50)	681 mg/kg	[14]
Carcinogenicity (IARC)	Group 3: Not classifiable as to its carcinogenicity to humans.	[7]
Mutagenicity	Mixed results in genotoxicity studies; considered a potent direct-acting mutagen in some in vitro assays (e.g., Salmonella typhimurium TA98).	[4][5][7][8]
Developmental/Reproductive Toxicity	No evidence of teratogenic effects in some animal studies, though a delay in ossification was noted in one study.	[7]

The Expert Panel for Cosmetic Ingredient Safety has concluded that 4-Nitro-o-Phenylenediamine is safe for use as a hair dye ingredient in the present practices of use and concentrations.[7] This conclusion is for individuals not already sensitized to the ingredient.[15]

Safe Handling and Storage Protocol

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. Use a dust mask or respirator if handling the powder outside of a fume hood.[3][14][16]
- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.
- **Handling:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[13][14]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible substances such as strong oxidizing agents, acids, and heat sources.[2][13]

- Spill Response: In case of a spill, remove all ignition sources. Dampen the solid material with a solvent like acetone and transfer it to a suitable container for disposal.[16]

Conclusion

4-Nitro-o-phenylenediamine hydrochloride is a compound of significant industrial and scientific interest. Its molecular structure, defined by the strategic placement of ortho-diamine and para-nitro groups, dictates its versatile reactivity. This makes it an indispensable precursor in the synthesis of dyes and complex heterocyclic molecules for pharmaceuticals and materials science. While its application in hair colorants is well-established, its role as a derivatization agent highlights its utility in analytical chemistry. However, its hazardous nature, particularly its potential for skin sensitization and mutagenicity, necessitates rigorous adherence to safety protocols. A thorough understanding of its chemistry, applications, and toxicology is essential for its responsible and innovative use in research and development.

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- To cite this document: BenchChem. [4-Nitro-o-phenylenediamine hydrochloride molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588486#4-nitro-o-phenylenediamine-hydrochloride-molecular-structure]

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